

Ethylene cyanohydrin CAS number 109-78-4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Hydroxypropionitrile**

Cat. No.: **B137533**

[Get Quote](#)

An In-depth Technical Guide to Ethylene Cyanohydrin (CAS 109-78-4)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of ethylene cyanohydrin (CAS 109-78-4), also known as **3-hydroxypropionitrile**. It covers its chemical and physical properties, synthesis protocols, key chemical reactions, applications, and detailed safety and handling information. The guide is intended to serve as a foundational resource for professionals in research, development, and manufacturing who work with this versatile chemical intermediate.

Chemical and Physical Properties

Ethylene cyanohydrin is a colorless to light yellow, odorless liquid.^{[1][2]} It is a bifunctional molecule, containing both a hydroxyl (-OH) and a nitrile (-C≡N) group, which dictates its chemical reactivity and physical properties, such as its miscibility with water and use as a polar solvent.^{[3][4]}

Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| CAS Number | 109-78-4[5] |
| Molecular Formula | C ₃ H ₅ NO[6] |
| Molecular Weight | 71.08 g/mol [6] |
| IUPAC Name | 3-Hydroxypropanenitrile[7] |
| Synonyms | Hydracrylonitrile, 2-Cyanoethanol, Glycol cyanohydrin, β-Cyanoethanol, β-Hydroxypropionitrile[5][6][7] |
| EC Number | 203-704-8[8] |
| InChI Key | WSGYTJNNHPZFKR-UHFFFAOYSA-N[9] |

Physical Properties

| Property | Value |
|------------------|---|
| Appearance | Colorless to yellow-brown liquid[2][10] |
| Melting Point | -46 °C (-51 °F)[1] |
| Boiling Point | 228 °C (442 °F) at 760 mmHg (with slight decomposition)[1][5] |
| Density | 1.047 g/cm ³ at 20 °C[5] |
| Vapor Pressure | 0.08 mmHg at 25 °C (77 °F)[5] |
| Vapor Density | 2.45 - 2.5 (Air = 1)[5][11] |
| Refractive Index | 1.4241 - 1.425 at 25 °C[4][12] |

Chemical and Safety Properties

| Property | Value |
|--|--|
| Solubility | Miscible with water, ethanol, acetone, chloroform, and methyl ethyl ketone.[4][6][7] Insoluble in benzene, petroleum ether, carbon tetrachloride, and carbon disulfide.[4][6][12] |
| logP (Octanol/Water Partition Coefficient) | -0.94[11] |
| Flash Point | >128 °C (>262 °F) (Open Cup)[6][13] |
| Autoignition Temperature | 494 °C (922 °F)[5][11] |
| Explosive Limits | LEL: 2.3%; UEL: 12.1%[5][11] |
| pH | 3.0 - 4.5[1][14] |
| Stability | Stable under normal conditions.[2] Decomposes on heating or contact with acids, producing toxic cyanide fumes.[7][11] May polymerize in the presence of organic bases.[11] |

Synthesis and Production

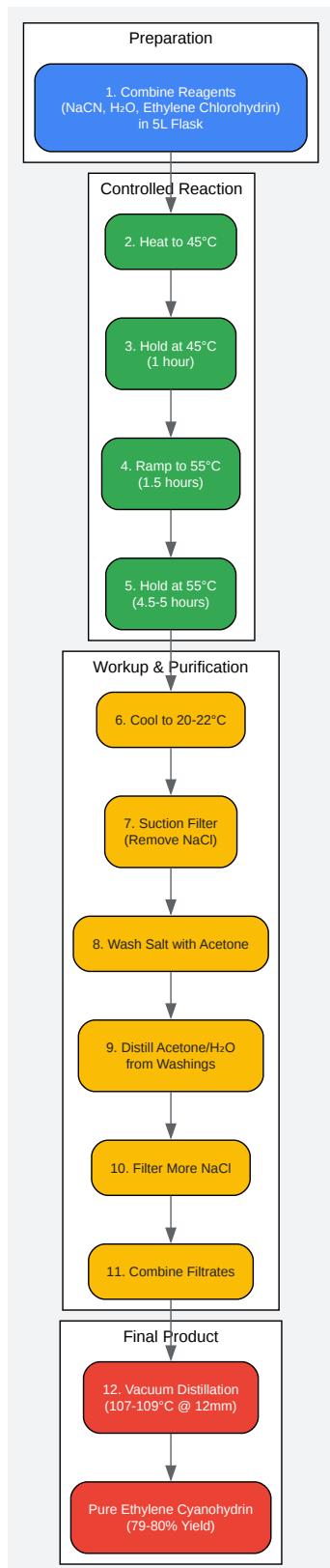
Ethylene cyanohydrin can be synthesized through several methods. The most common laboratory and industrial preparations involve the reaction of an epoxide with a cyanide source or a chlorohydrin with a cyanide salt.

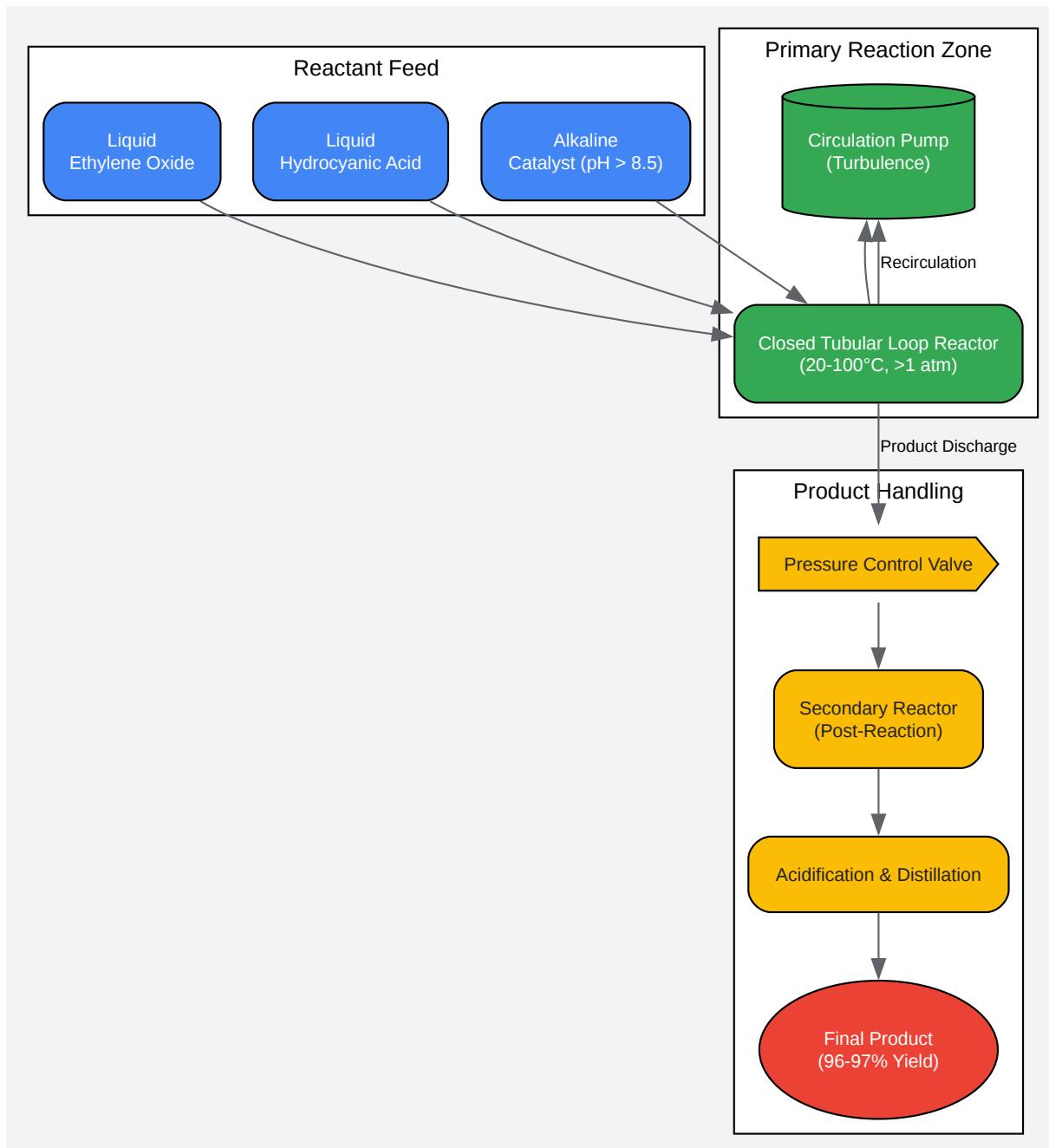
Laboratory-Scale Synthesis from Ethylene Chlorohydrin

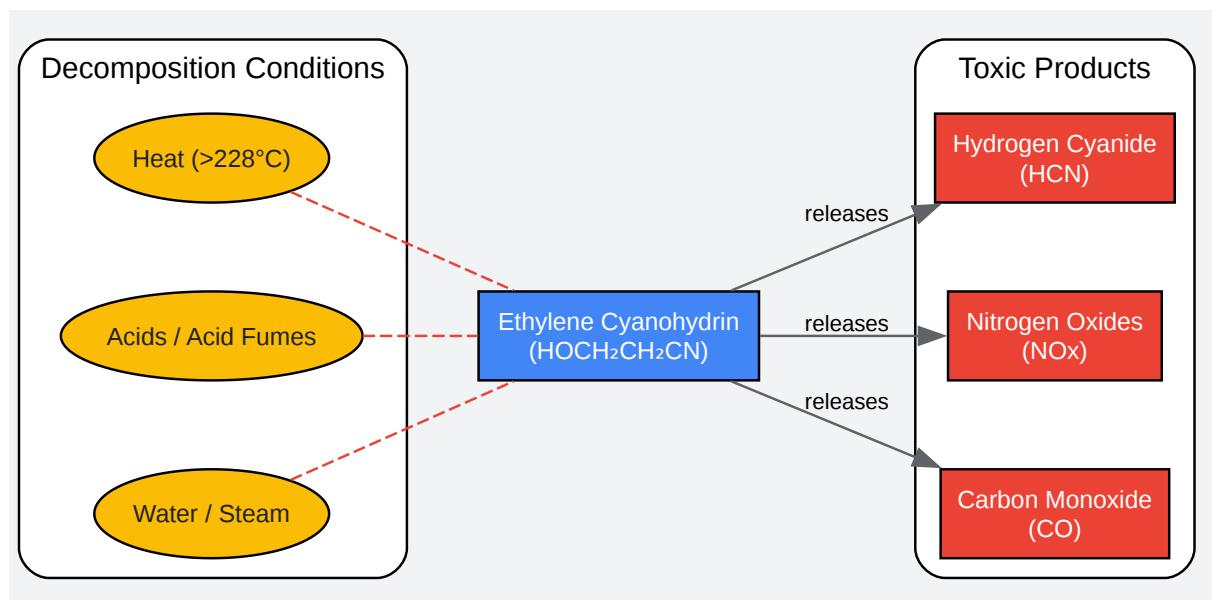
A well-established method for laboratory preparation involves the reaction of ethylene chlorohydrin with sodium cyanide in an aqueous solution.[15] This procedure requires careful temperature control to prevent a runaway reaction.[15]

- Apparatus: A 5-liter flask equipped with an efficient stirrer, a thermometer well, and a reflux condenser is placed in a water bath for temperature control.[15]
- Reagents:
 - Finely powdered sodium cyanide (612 g, 12.5 moles)

- Water (250 cc)
- Pure ethylene chlorohydrin (1 kg, 12.4 moles)
- Procedure:
 - Place the powdered sodium cyanide in the flask.[15]
 - Add a mixture of water and ethylene chlorohydrin to the flask.[15]
 - Begin stirring and warm the mixture to 45°C using the water bath.[15]
 - Critically, maintain the temperature at 45°C for one hour by circulating cooler water (33–35°C) through the bath. The reaction is exothermic, and the temperature can rise rapidly if not controlled.[15]
 - Over the next 1.5 hours, allow the temperature to slowly rise to 55°C.[15]
 - Maintain the temperature at 55°C for an additional 4.5 to 5 hours.[15]
 - Cool the reaction mixture to 20–22°C while continuing to stir.[15]
 - Filter the mixture by suction to remove the precipitated sodium chloride. Wash the salt cake with approximately 800 cc of acetone, collecting the washings separately.[15]
 - Distill the acetone and water from the washings until the vapor temperature reaches 90°C. Cool the residue and filter any additional salt that precipitates.[15]
 - Combine the main filtrate with the filtrate from the washings.[15]
 - Purify the final product by distillation under reduced pressure. The pure ethylene cyanohydrin fraction is collected at 107–109°/12 mm or 116–118°/20 mm. The typical yield is 79–80%. [15]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 109-78-4 | CAS DataBase [m.chemicalbook.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. Ethylene Cyanohydrin [drugfuture.com]
- 5. ETHYLENE CYANOHYDRIN | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. scent.vn [scent.vn]
- 7. Hydracrylonitrile | HOCH₂CH₂CN | CID 8011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-Hydroxypropionitrile(109-78-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. 3-Hydroxypropionitrile for synthesis 109-78-4 [sigmaaldrich.com]

- 10. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 11. ICSC 1026 - ETHYLENE CYANOHYDRIN [inchem.org]
- 12. CAS 109-78-4 Ech / Ethylene Cyanohydrin/3-Hydroxypropionitrile - 3-Hydroxypropionitrile, Glycol Cyanohydrin | Made-in-China.com [m.made-in-china.com]
- 13. WERCS Studio - Application Error [assets.thermofisher.com]
- 14. merckmillipore.com [merckmillipore.com]
- 15. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Ethylene cyanohydrin CAS number 109-78-4]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b137533#ethylene-cyanohydrin-cas-number-109-78-4>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com